

A Technical Guide to 4-Aminocyclohexanone: Hydrochloride Salt vs. Free Base

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Compound of Interest

Compound Name: 4-Aminocyclohexanone

Cat. No.: B1277472

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive comparison of the physicochemical properties, handling considerations, and synthetic applications of **4-aminocyclohexanone** in its hydrochloride and free base forms. This document is intended to assist researchers and drug development professionals in selecting the appropriate form of this versatile intermediate for their specific applications.

Core Physicochemical Properties

The selection between the hydrochloride salt and the free base of **4-aminocyclohexanone** often depends on the specific requirements of a chemical reaction or formulation, such as solubility, stability, and handling characteristics. The following tables summarize the key quantitative data for each form.

Table 1: General and Physical Properties

Property	4-Aminocyclohexanone Hydrochloride	4-Aminocyclohexanone (Free Base)
CAS Number	675112-40-0[1]	87976-86-1[2][3]
Molecular Formula	C ₆ H ₁₂ ClNO[1]	C ₆ H ₁₁ NO[2][3]
Molecular Weight	149.62 g/mol [4][5]	113.16 g/mol [2]
Appearance	White crystals or crystalline powder[1]	Solid
Melting Point	205 °C (with decomposition)[1]	Not experimentally reported
Boiling Point	Not applicable	199.2 ± 33.0 °C[3]
Density	Not available	1.023 ± 0.06 g/cm ³ [3]

Table 2: Solubility and Chemical Properties

Property	4-Aminocyclohexanone Hydrochloride	4-Aminocyclohexanone (Free Base)
Solubility in Water	Soluble[1]	Slightly soluble
Solubility in Organic Solvents	Poorly soluble[1]	Soluble in alcohol[6]
pKa	Not available	9.63 ± 0.20 (Predicted)[3]
Stability	Hygroscopic; sensitive to air and moisture.[1] Should be stored under an inert atmosphere.	More stable in its solid form, but the amino group can be reactive.

Handling and Storage Protocols

Proper handling and storage are crucial to maintain the integrity of both forms of **4-aminocyclohexanone**.

4-Aminocyclohexanone Hydrochloride:

- Handling: Due to its irritating properties, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a dust respirator, should be worn.^[1] Handling should be carried out in a well-ventilated area.^[1]
- Storage: As the compound is hygroscopic and prone to oxidation, it should be stored in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) in a cool, dry place.^[1]

4-Aminocyclohexanone Free Base:

- Handling: Standard laboratory precautions for handling solid organic compounds should be followed, including the use of PPE.
- Storage: Store in a well-closed container in a cool and dry place to prevent degradation.

Experimental Protocols: Enzymatic Synthesis of 4-Aminocyclohexanol

4-Aminocyclohexanone is a key intermediate in the synthesis of valuable pharmaceutical building blocks like 4-aminocyclohexanol. A highly efficient and stereoselective method to produce cis- and trans-4-aminocyclohexanol is through a one-pot enzymatic cascade reaction starting from 1,4-cyclohexanedione.^{[7][8][9][10]}

Objective: To synthesize cis- or trans-4-aminocyclohexanol via a one-pot reaction using a ketoreductase (KRED) and an amine transaminase (ATA).

Materials:

- 1,4-Cyclohexanedione
- Ketoreductase (e.g., from *Lactobacillus kefir*, LK-KRED)
- Amine Transaminase (stereocomplementary variants for cis or trans product)
- Nicotinamide adenine dinucleotide phosphate (NADP⁺)
- Isopropanol

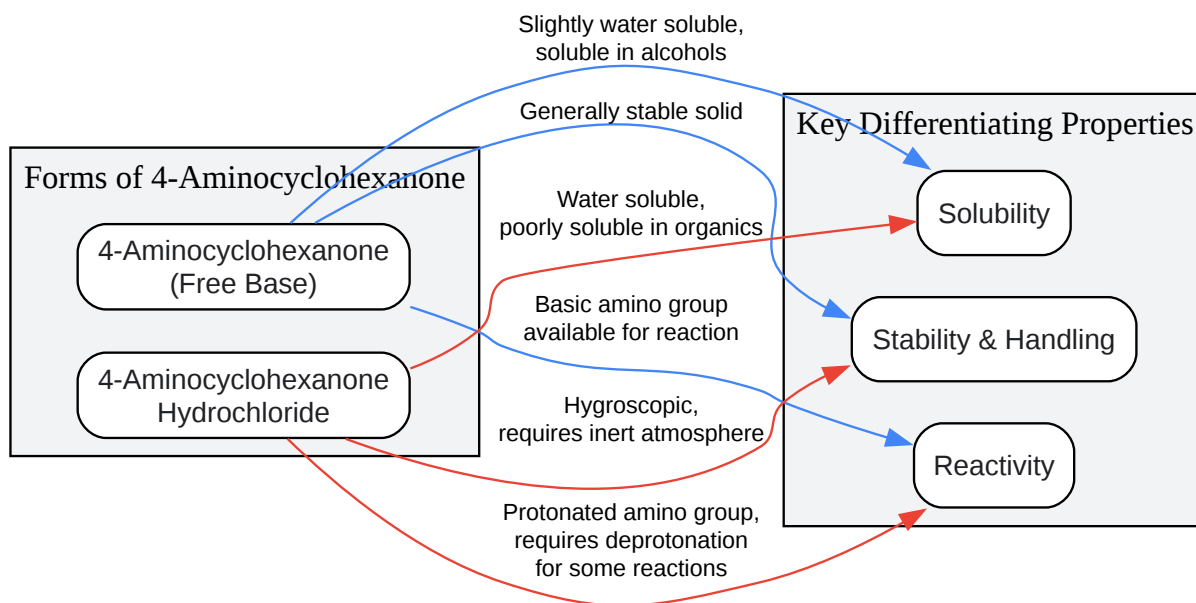
- Potassium phosphate buffer
- Magnesium chloride (MgCl_2)
- Isopropylamine
- Pyridoxal 5'-phosphate (PLP)
- Dimethyl sulfoxide (DMSO)

Procedure:

- A reaction vessel is charged with a potassium phosphate buffer (e.g., 100 mM, pH 7.5).
- To the buffer, add 1,4-cyclohexanedione to a final concentration of 50 mM.
- Add the cofactors and reagents: NADP^+ (1 mM), MgCl_2 (1 mM), isopropylamine (500 mM), PLP (1 mM), and isopropanol (0.76% v/v). DMSO (2% v/v) can be included to aid in substrate solubility.
- The enzymatic cascade is initiated by the addition of the cell lysates containing the ketoreductase (e.g., LK-KRED at 0.2 mg/mL) and the desired amine transaminase (e.g., ATA-200 at 2 mg/mL).
- The reaction mixture is stirred at a controlled temperature (e.g., 30°C) for a specified period (e.g., 48 hours).
- The reaction progress and product formation can be monitored by analytical techniques such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).
- Upon completion, the product, 4-aminocyclohexanol, can be isolated and purified. A common method involves conversion to the hydrochloride salt for easier crystallization and purification.

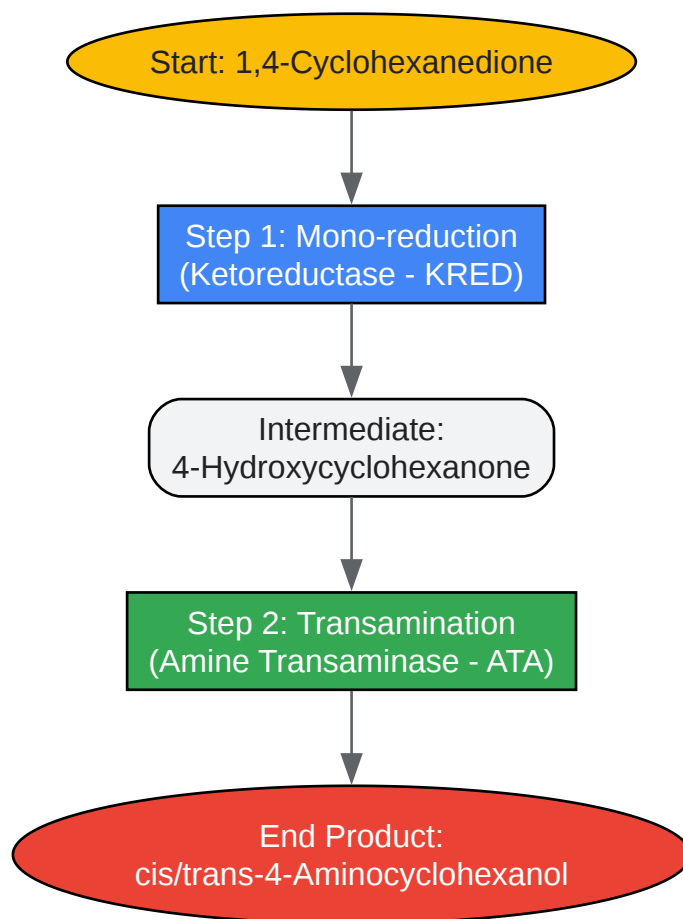
Visualizations

The following diagrams illustrate key logical and experimental workflows related to **4-aminocyclohexanone**.



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Caption: Comparison of Hydrochloride vs. Free Base Properties.



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Caption: Enzymatic Synthesis of 4-Aminocyclohexanol.

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